

Caflanone breast cancer pancreatic cancer glioblastoma efficacy

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Compound Focus: Caflanone

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Caflanone Efficacy in Preclinical Cancer Models

Cancer Type	Test Model	Treatment Protocol	Key Efficacy Findings	Statistical Significance (p-value)	Reference
Breast Cancer	<i>In vitro</i>	Multifunctional nanoparticles + Radiation [1]	Significant therapeutic efficacy	p = 0.0002	[1]
	<i>In vivo</i> (mice)	Multifunctional nanoparticles + Radiation [1] [2]	Significant increase in survival	p = 0.01	[1] [2]
Pancreatic Cancer	<i>In vitro</i>	Multifunctional nanoparticles + Radiation [1]	Significant therapeutic efficacy	p < 0.0001	[1]
Glioblastoma (GBM)	<i>In vitro</i>	Multifunctional nanoparticles + Radiation [1]	Significant therapeutic efficacy	p < 0.0001	[1]

Experimental & Methodological Details

The efficacy data for **Caflanone** is tied to a specific engineered nanosystem. Here are the key experimental protocols and mechanisms involved.

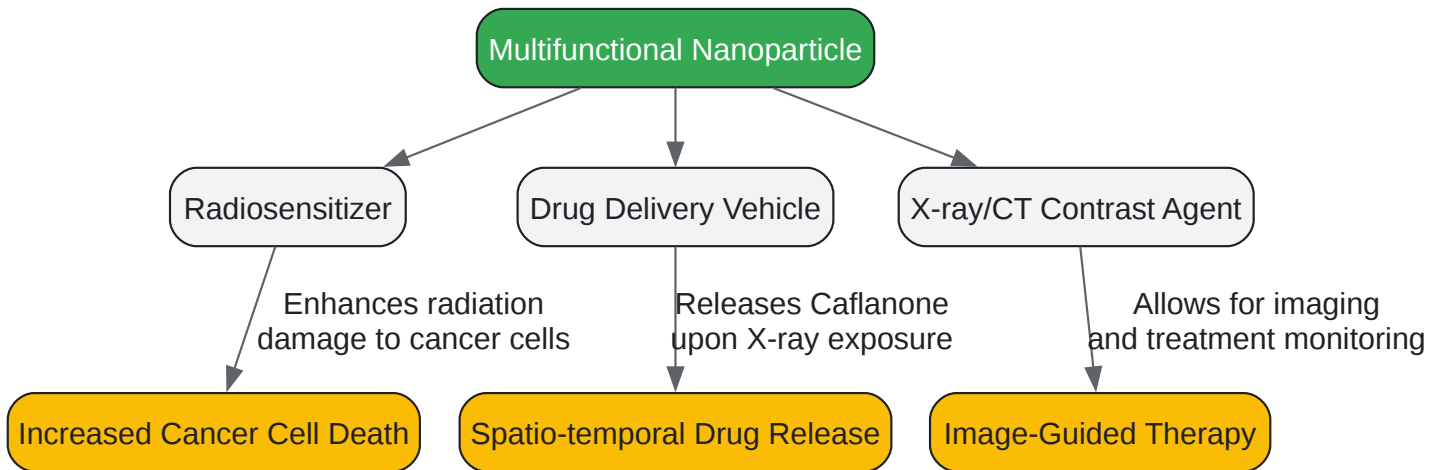
Detailed Experimental Protocols

The following methodologies were used to generate the efficacy data in the sources cited above [1]:

- **In Vitro Therapeutic Efficacy:** The effect of gold-coated nanoparticles loaded with **Caflanone**, both with and without radiation, was tested on various cancer cell lines. Cell viability was assessed using the **MTT assay**, a colorimetric method for measuring metabolic activity of living cells.
- **In Vivo Survival Study:** Breast tumor-bearing mice were treated with the **Caflanone**-loaded nanosystem combined with radiation. The primary endpoint was **survival time**, which was significantly extended in the combination treatment group compared to controls.
- **Radiation-Triggered Drug Release:** The drug release profile was evaluated by irradiating the nanosystem with X-rays and measuring the release of **Caflanone**. The gold coating is key to this process, as it enables the system to respond to radiation.

Mechanism of Action & Delivery System

Caflanone's activity was demonstrated using a sophisticated, multi-functional platform. The diagram below illustrates how this single nanosystem combines three key functions to attack tumors.



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This "three-in-one" approach leverages the strengths of combined therapy [1] [2]:

- **Synergy with Radiation:** The gold coating acts as a **radiosensitizer**, enhancing the local effect of X-rays on cancer cells.
- **Targeted, On-Demand Delivery:** The lipo-polymeric core is loaded with **Caflanone**. X-ray irradiation triggers the release of the drug directly at the tumor site, minimizing systemic exposure.
- **Theragnostic Capability:** The system can also act as a contrast agent for X-ray/CT imaging, allowing for tracking of the nanoparticle distribution.

Research Summary and Context

- **Caflanone shows promising broad-spectrum activity** against multiple cancer cell lines in rigorous preclinical studies.
- Its efficacy is **highly dependent on advanced delivery technology**. The reported results are for **Caflanone** delivered via a specific gold-coated, radiation-triggered nanosystem.
- The **combination with radiation therapy is central** to its mechanism of action, enabling targeted drug release and synergistic cell killing.

It is important to note that this research represents the **early-stage, preclinical discovery phase**. As of late 2025, this approach has not yet progressed to clinical trials in humans. For context, other plant-derived compounds like **forskolin** are also being investigated in novel strategies for glioblastoma, demonstrating a growing interest in this class of molecules [3].

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References

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Address: Ontario, CA 91761, United States

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